

A Researcher's Guide to Cross-Validating CDKN1B Antibodies

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Compound of Interest

Compound Name: **CDKN1B**

Cat. No.: **B1175087**

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For researchers, scientists, and drug development professionals, the accurate detection and quantification of the Cyclin-Dependent Kinase Inhibitor 1B (**CDKN1B**), also known as p27Kip1, is critical for investigating cell cycle regulation and its role in cancer. The reliability of experimental results hinges on the specificity and performance of the antibodies used. This guide provides a framework for cross-validating different **CDKN1B** antibodies, summarizing available data and offering standardized protocols for key applications.

Comparative Analysis of Commercially Available CDKN1B Antibodies

A variety of monoclonal and polyclonal antibodies targeting **CDKN1B** are available, each with its own set of validated applications and performance characteristics. The following table summarizes key information for a selection of these antibodies to aid in the initial selection process. It is important to note that performance can vary between experimental setups, and independent validation is always recommended.

Antibody Name/ID	Supplier	Clonality	Host	Validated Application	Immunogen
ABIN3030631	antibodies-online	Polyclonal	Rabbit	ELISA, IHC, DB	Synthetic phosphopeptide surrounding pT157 of human p27Kip1
H00001027-B02P	Thermo Fisher Scientific	Polyclonal	Not Specified	WB	Not Specified
ABIN672621	antibodies-online	Polyclonal	Rabbit	WB, ELISA, FACS, IHC (p), IF (cc)	Amino acids 150-198 of human CDKN1B
sc-1641 (F-8)	Santa Cruz Biotechnology	Monoclonal (IgG1 κ)	Mouse	WB, IP, IF, IHC(P), FCM, ELISA	Amino acids 1-197 of mouse p27 Kip1
BS-0742R	Thermo Fisher Scientific	Polyclonal	Rabbit	WB, IHC (P), IHC (F), ICC/IF, Flow, ELISA	KLH conjugated synthetic peptide from human CDKN1B (amino acids 101-198)
Omnimabs (OM275180)	Omnimabs	Polyclonal	Rabbit	IHC-P, WB	KLH conjugated synthetic peptide between 147-

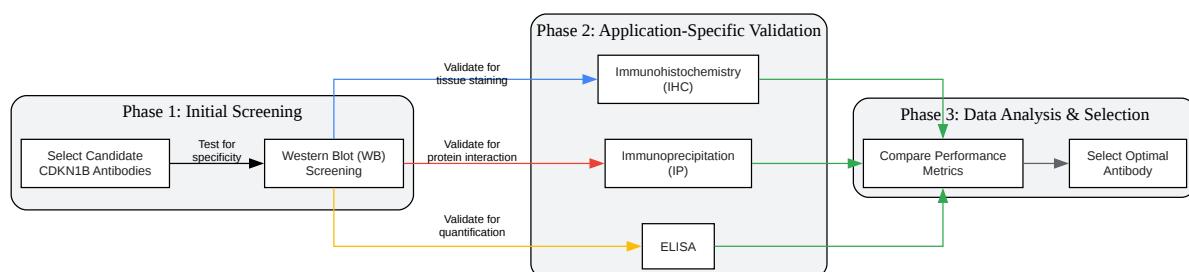
176 amino acids from the C-terminal region of human CDKN1B

ABIN3025539	antibodies-online	Monoclonal	Mouse	WB, IF, FACS, IHC (p)	Spans amino acids 83-204 of p27
H00001027-M01 (4B4-E6)	Thermo Fisher Scientific	Monoclonal (IgG1, kappa)	Mouse	WB, IHC (P), ICC/IF, ELISA, PLA	Full-length recombinant human CDKN1B (aa 1-198)
MyBioSource (MBS532869)	MyBioSource	Monoclonal	Mouse	ELISA, WB	Purified recombinant fragment of human CDKN1B expressed in E. Coli
Creative Biolabs Kit	Creative Biolabs	Not Specified	Not Specified	IHC	Not Specified
BiCell Scientific (51315)	BiCell Scientific	Polyclonal	Rat	IF, IHC, WB	Not Specified
Cusabio (CSB-RA005087A0 HU)	Cusabio	Recombinant Monoclonal	Rabbit	ELISA, WB, IHC, IF	Not Specified
Assay Genie (CAB16633)	Assay Genie	Polyclonal	Rabbit	WB, IHC-P, ELISA	Not Specified

FineTest (FNab06068)	FineTest	Not Specified	Not Specified	WB, IP, IHC, IF	Not Specified
ABclonal (A19095)	ABclonal	Recombinant Monoclonal	Rabbit	WB, IHC-P, ELISA	Synthetic peptide

Experimental Workflow for Antibody Cross-Validation

A systematic approach is crucial for the effective cross-validation of antibodies. The following workflow outlines the key steps, from initial screening to application-specific validation.



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